

Pharmacological Profile of Pentamidine and its Salts: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lomidine

Cat. No.: B1679289

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentamidine is an aromatic diamidine antimicrobial agent with a broad spectrum of activity against various protozoa and fungi.[1][2] It has been in clinical use since the 1940s and is primarily indicated for the treatment and prophylaxis of *Pneumocystis jirovecii* pneumonia (PCP), particularly in immunocompromised individuals.[2] Its therapeutic applications also extend to the treatment of trypanosomiasis (African sleeping sickness) and leishmaniasis.[3] This technical guide provides a comprehensive overview of the pharmacological profile of pentamidine and its salts, with a focus on its mechanism of action, pharmacokinetics, pharmacodynamics, clinical efficacy, and toxicological properties.

Pentamidine is commercially available as pentamidine isethionate, a white or almost white, crystalline powder that is freely soluble in water.[1][3] Historically, pentamidine mesylate was also used, but its production has been discontinued.[4] This guide will primarily focus on the isethionate salt while providing comparative information where available.

Physicochemical Properties of Pentamidine and its Salts

Pentamidine base has a molecular weight of 340.4 g/mol.[5] The isethionate and mesylate salts are formed by reacting the basic pentamidine molecule with isethionic acid and

methanesulfonic acid, respectively. The physicochemical properties of these forms are summarized in the table below.

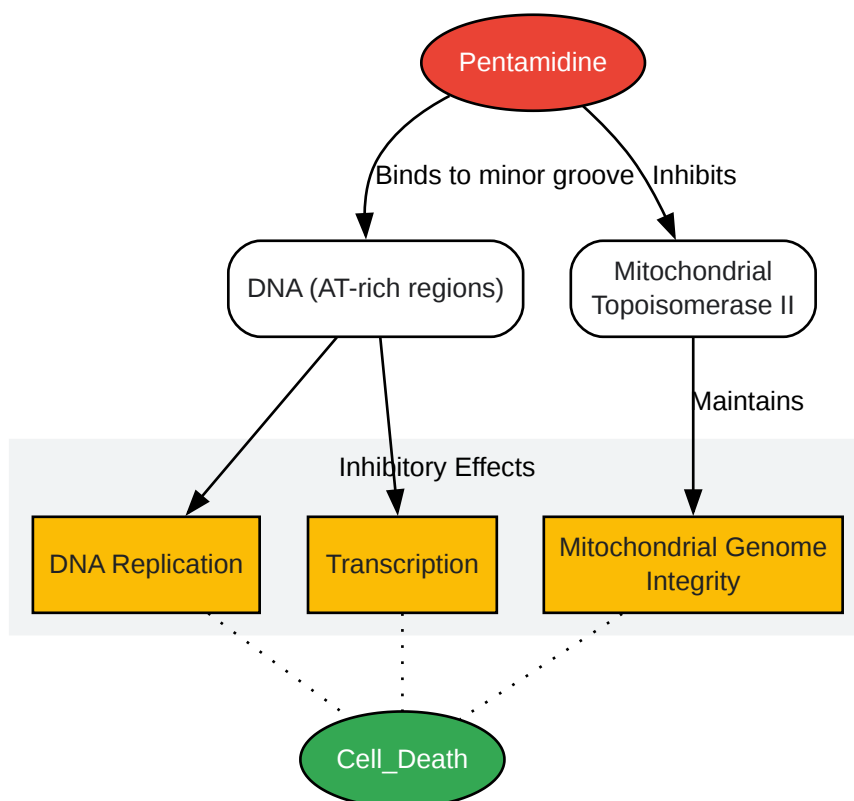
Property	Pentamidine Base	Pentamidine Isethionate	Pentamidine Mesylate
Molecular Formula	C ₁₉ H ₂₄ N ₄ O ₂	C ₂₃ H ₃₆ N ₄ O ₁₀ S ₂	C ₂₁ H ₃₂ N ₄ O ₈ S ₂
Molecular Weight	340.4 g/mol [5]	592.7 g/mol [6]	532.6 g/mol [7]
Appearance	Colorless plates[5]	White or almost white crystalline powder[1][6]	Not readily available
Melting Point	186 °C (decomposes) [3][5]	188-194 °C	Not readily available
Solubility	Not readily available	Freely soluble in water, sparingly soluble in ethanol[1]	Not readily available
pH (5% aqueous solution)	Not applicable	4.5-6.5[1][6]	Not readily available
Stability	Not readily available	Hygroscopic; aqueous solutions can deteriorate upon storage; stable as a solid when protected from light[1][8]	Not readily available

Pharmacodynamics: Mechanism of Action

The precise mechanism of action of pentamidine is not fully elucidated but is understood to be multifactorial, involving interference with several vital cellular processes in susceptible organisms.[3]

Interaction with Nucleic Acids and Topoisomerase Inhibition

Pentamidine is a DNA minor groove binding agent, showing a preference for AT-rich sequences.[9] This interaction is thought to interfere with DNA replication and transcription.[10] Furthermore, pentamidine has been shown to inhibit topoisomerase enzymes in the mitochondria of *Pneumocystis jirovecii* and *Trypanosoma* species.[3] By inhibiting type II topoisomerase, pentamidine can lead to the breakage and disorganization of the mitochondrial genome.[3]

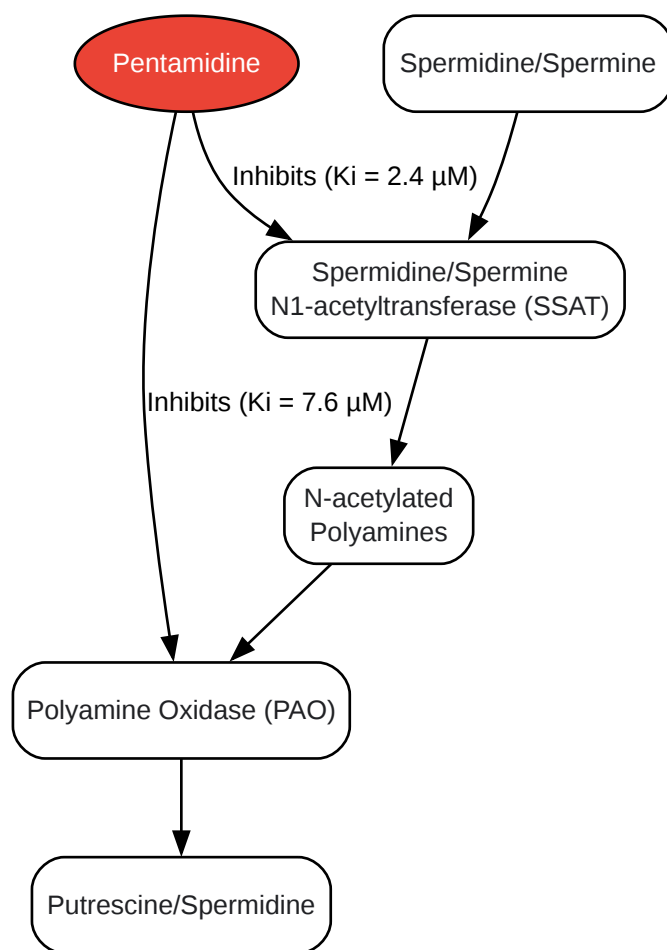


[Click to download full resolution via product page](#)

Caption: Pentamidine's inhibitory action on DNA replication and transcription.

Inhibition of Polyamine Biosynthesis

Polyamines are essential for cell growth and differentiation. Pentamidine has been shown to be a potent competitive inhibitor of spermidine/spermine N1-acetyltransferase (SSAT) and polyamine oxidase (PAO), key enzymes in the polyamine back-conversion pathway.[10][11] It also inhibits S-adenosylmethionine decarboxylase, another crucial enzyme in polyamine synthesis.[10] By disrupting polyamine homeostasis, pentamidine impairs the parasite's ability to stabilize nucleic acids and proteins.[10]

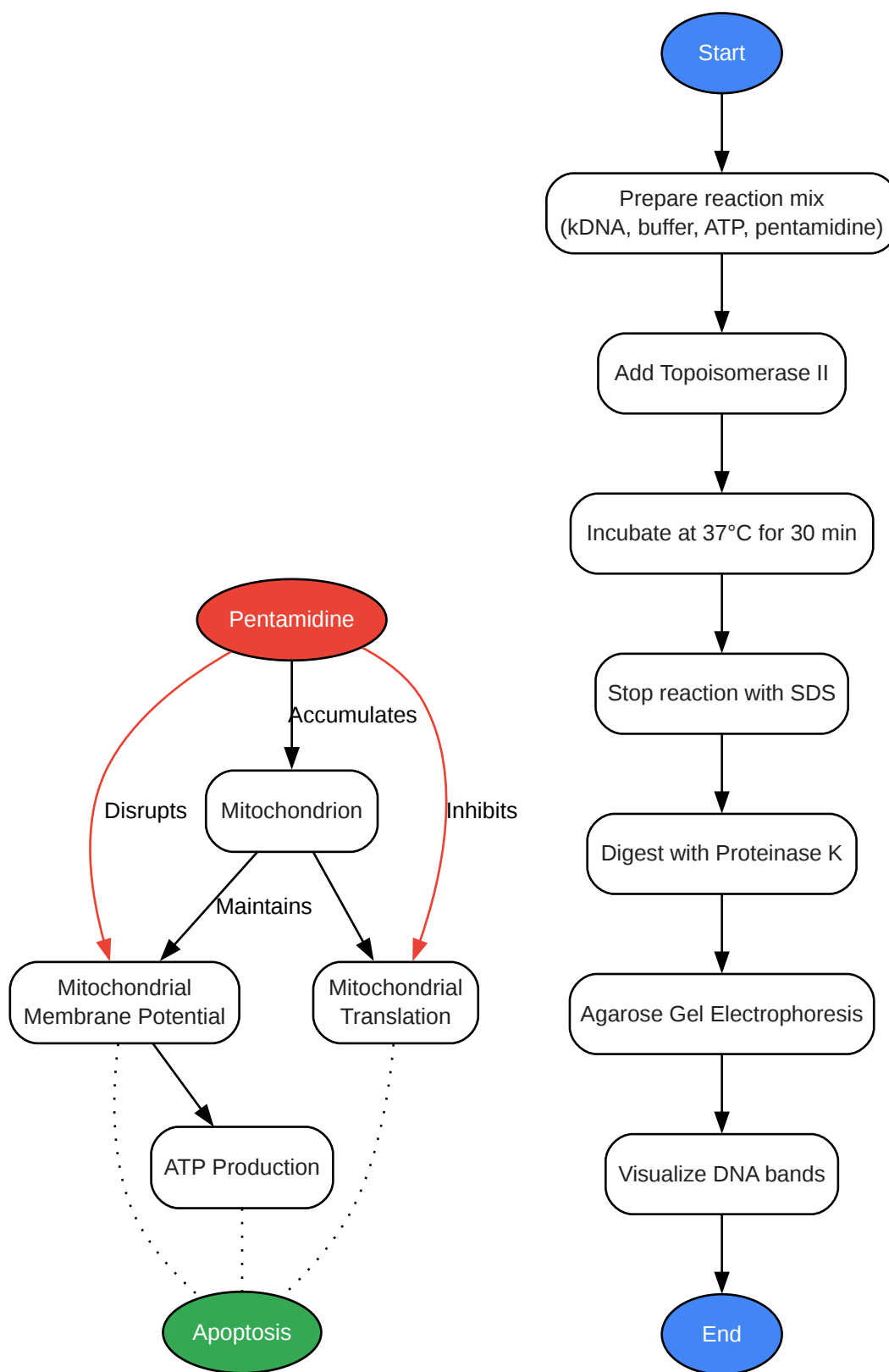


[Click to download full resolution via product page](#)

Caption: Inhibition of the polyamine back-conversion pathway by pentamidine.

Disruption of Mitochondrial Function

Pentamidine can accumulate in the mitochondria of susceptible organisms, leading to a collapse of the mitochondrial membrane potential.[12] This disruption of mitochondrial function inhibits ATP production and can trigger apoptosis-like cell death.[10][13] Pentamidine is also a potent and specific inhibitor of mitochondrial translation.[12]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentamidine isethionate Analytical Chemistry Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. Pentamidine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Pentamidine - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. Pentamidine | C₁₉H₂₄N₄O₂ | CID 4735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Pentamidine Isethionate | C₂₃H₃₆N₄O₁₀S₂ | CID 8813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Pentamidine Mesylate | C₂₁H₃₂N₄O₈S₂ | CID 72196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chemicalbook.com [chemicalbook.com]
- 9. Intrapulmonary and systemic pharmacokinetics of aerosolized pentamidine used for prophylaxis of pneumocystis carinii pneumonia in patients infected with the human immunodeficiency virus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Inhibition of enzymes of polyamine back-conversion by pentamidine and berenil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Inhibitors of polyamine metabolism: review article - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Pentamidine inhibits mitochondrial intron splicing and translation in Saccharomyces cerevisiae - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Pharmacological Profile of Pentamidine and its Salts: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679289#pharmacological-profile-of-pentamidine-and-its-salts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com